

# An In-depth Technical Guide to 2-Methoxy-2-oxoethanesulfonic Acid

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Acetic acid, sulfo-, 1-methyl ester*

CAS No.: 63409-57-4

Cat. No.: B12432618

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Authored by: Gemini, Senior Application Scientist

Disclaimer: This document provides a comprehensive theoretical overview of 2-Methoxy-2-oxoethanesulfonic acid. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, the synthesis protocols and certain properties are presented based on established chemical principles and data from analogous structures. Experimental validation is recommended before any practical application.

## Introduction and Nomenclature

2-Methoxy-2-oxoethanesulfonic acid is a bifunctional organic compound containing both a sulfonic acid group and a methyl ester. This unique combination of functional groups suggests its potential utility as a versatile building block in organic synthesis and as a scaffold in medicinal chemistry.

## IUPAC Name and Synonyms

The systematic IUPAC name for this compound is 2-methoxy-2-oxoethanesulfonic acid.[1] It is also known by several synonyms, which are frequently encountered in chemical literature and databases:

- Methyl 2-sulfoacetate[1]
- **Acetic acid, sulfo-, 1-methyl ester**[1]

The Chemical Abstracts Service (CAS) registry number for this compound is 63409-57-4.[1]

## Chemical Structure

The chemical structure of 2-methoxy-2-oxoethanesulfonic acid is depicted below:

This structure features a sulfonic acid moiety ( $-\text{SO}_3\text{H}$ ) and a methyl ester moiety ( $-\text{COOCH}_3$ ) attached to the same methylene ( $-\text{CH}_2-$ ) group.

## Physicochemical Properties

Precise experimental data on the physicochemical properties of 2-methoxy-2-oxoethanesulfonic acid are not readily available. However, based on its structure, several key properties can be predicted. These properties are crucial for understanding its potential behavior in various applications, including its solubility, reactivity, and suitability for biological systems.[2]

Property	Predicted Value/Information	Source
Molecular Formula	C <sub>3</sub> H <sub>6</sub> O <sub>5</sub> S	[1]
Molecular Weight	154.14 g/mol	[1]
Appearance	Expected to be a colorless liquid or a low-melting solid.	Structural Analogy
pKa	The sulfonic acid group is expected to be strongly acidic (pKa < 0), while the α-protons on the methylene group will be weakly acidic.	General Chemical Principles
Solubility	Expected to be soluble in water and polar organic solvents like methanol and DMSO due to the presence of the polar sulfonic acid and ester groups.	Structural Analogy
LogP	The calculated LogP (octanol-water partition coefficient) is expected to be low, indicating its hydrophilic nature.	General Chemical Principles

## Synthesis Methodologies

While specific, validated protocols for the synthesis of 2-methoxy-2-oxoethanesulfonic acid are not detailed in the available literature, its structure suggests several plausible synthetic routes based on fundamental organic reactions. The two primary conceptual pathways are the esterification of a sulfonic acid and the sulfonation of an ester.

## Proposed Synthetic Route 1: Fischer-Speier Esterification of 2-Sulfoacetic Acid

This is a classic and straightforward method for the preparation of esters. It involves the reaction of a carboxylic acid (in this case, the sulfonic acid is the dominant acidic functional group, but the principle applies to the carboxyl group of a precursor) with an alcohol in the presence of a strong acid catalyst.

Reaction Scheme:

Hypothetical Experimental Protocol:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-sulfoacetic acid (1.0 eq).
- **Reagent Addition:** Add an excess of anhydrous methanol (10-20 eq), which acts as both a reactant and a solvent.
- **Catalyst Addition:** Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid (0.1-0.2 eq), to the mixture while cooling in an ice bath.
- **Reflux:** Heat the reaction mixture to reflux (approximately 65 °C) for several hours. The reaction progress can be monitored by techniques such as TLC or NMR spectroscopy by observing the disappearance of the starting material.
- **Work-up and Purification:** After the reaction is complete, cool the mixture to room temperature. The excess methanol can be removed under reduced pressure. The resulting crude product can be purified by an appropriate method, such as vacuum distillation or column chromatography, although its high polarity may present challenges for the latter.

## Proposed Synthetic Route 2: Sulfonation of Methyl Acetate

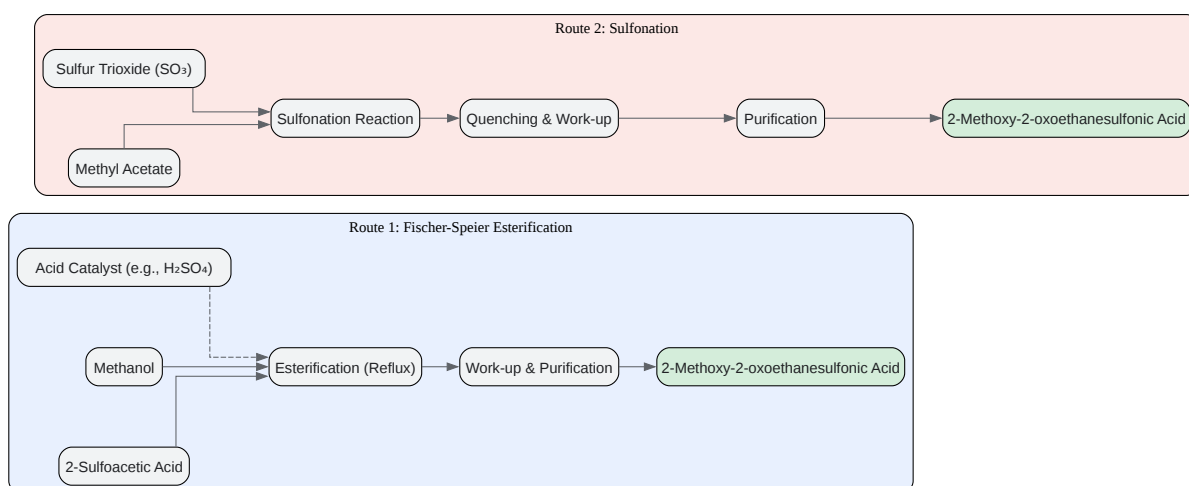
This approach involves the introduction of the sulfonic acid group onto the methyl acetate backbone. This is a common method for synthesizing sulfonated compounds.

Reaction Scheme:

Hypothetical Experimental Protocol:

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a gas outlet, place anhydrous methyl acetate (1.0 eq) and a suitable solvent (e.g., dichloromethane).
- **Sulfonating Agent:** Prepare a solution of sulfur trioxide ( $\text{SO}_3$ ) (1.0-1.2 eq) in a compatible solvent.
- **Reaction:** Cool the methyl acetate solution to 0 °C in an ice bath. Slowly add the  $\text{SO}_3$  solution dropwise with vigorous stirring, maintaining the temperature below 10 °C.
- **Quenching and Work-up:** After the addition is complete, allow the reaction to stir at room temperature for a few hours. The reaction can be quenched by carefully pouring the mixture onto ice.
- **Purification:** The product would likely remain in the aqueous phase. Neutralization with a suitable base followed by purification steps would be necessary to isolate the final product.

## Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Proposed synthetic workflows for 2-Methoxy-2-oxoethanesulfonic acid.

## Potential Applications in Research and Drug Development

The dual functionality of 2-methoxy-2-oxoethanesulfonic acid makes it an intriguing candidate for various applications in chemical and pharmaceutical research.

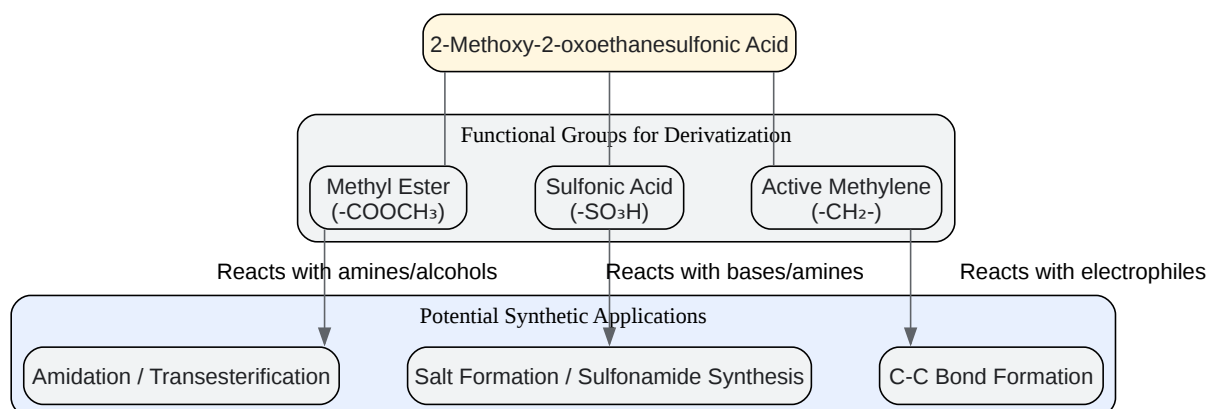
## Building Block in Organic Synthesis

This compound can serve as a versatile C<sub>2</sub> building block for introducing both a sulfonic acid (or sulfonate) and a methyl ester group into a target molecule. The reactive methylene protons, activated by the adjacent sulfonyl and carbonyl groups, could participate in a variety of carbon-carbon bond-forming reactions.

## Role in Medicinal Chemistry

- **Linker/Spacer:** In the design of complex drug molecules, such as antibody-drug conjugates or proteolysis-targeting chimeras (PROTACs), linker molecules are essential. The distinct chemical properties of the sulfonic acid and ester groups in 2-methoxy-2-oxoethanesulfonic acid could allow for orthogonal conjugation strategies.
- **Solubilizing Agent:** The highly polar sulfonic acid group can be used to improve the aqueous solubility of parent drug molecules, which is a critical factor for bioavailability.<sup>[2]</sup>
- **Prodrug Moiety:** The methyl ester can be designed as a prodrug, which may be cleaved in vivo by esterases to release a free carboxylic acid, potentially altering the drug's pharmacokinetic profile.

## Conceptual Role as a Chemical Building Block



[Click to download full resolution via product page](#)

Caption: Conceptual derivatization pathways for 2-Methoxy-2-oxoethanesulfonic acid.

## Conclusion

2-Methoxy-2-oxoethanesulfonic acid is a chemical entity with significant potential in synthetic and medicinal chemistry. While detailed experimental data is currently scarce in the public domain, its structural features suggest plausible and accessible synthetic routes. Its bifunctional nature makes it a promising candidate for use as a versatile building block, a linker in complex molecular architectures, and a modulator of physicochemical properties in drug development. Further experimental investigation into its synthesis, properties, and reactivity is warranted to fully unlock its potential for scientific and pharmaceutical applications.

## References

- PubChem. **Acetic acid, sulfo-, 1-methyl ester**. National Center for Biotechnology Information. Available at: [\[Link\]](#).
- Fiveable. Physicochemical properties in Medicinal Chemistry. Available at: [\[Link\]](#).

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- 1. [Methyl 2,2-difluoro-2-\(fluorosulfonyl\)acetate, a difluorocarbene reagent with reactivity comparable to that of trimethylsilyl 2,2-difluoro-2-\(fluorosulfonyl\)acetate \(TFDA\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 2. [fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methoxy-2-oxoethanesulfonic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12432618/docs#an-in-depth-technical-guide-to-2-methoxy-2-oxoethanesulfonic-acid\]](https://www.benchchem.com/product/b12432618/docs#an-in-depth-technical-guide-to-2-methoxy-2-oxoethanesulfonic-acid)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)